

In-Depth Technical Guide: Safety and Handling of Nonanal-d18

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nonanal-d18

Cat. No.: B15139109

[Get Quote](#)

This guide provides comprehensive safety information and handling precautions for **Nonanal-d18**, intended for researchers, scientists, and professionals in drug development.

Chemical Identification and Properties

Nonanal-d18 is the deuterated analogue of Nonanal.^[1] It is commonly used in research as a labeled internal standard.

Table 1: Chemical and Physical Properties of **Nonanal-d18**

Property	Value	Source
Chemical Name	Nonanal-d18	LGC Standards
Synonyms	Nonanaldehyde-d18, Aldehyde C9-d18, Pelargonaldehyde-d18	CymitQuimica, Pharmaffiliates[1][2]
CAS Number	1466552-36-2	LGC Standards[3]
Molecular Formula	C ₉ D ₁₈ O	CymitQuimica[1]
Molecular Weight	160.35 g/mol	CymitQuimica, LGC Standards[1][3]
Appearance	Neat, Clear Colourless Oil	CymitQuimica, Pharmaffiliates[1][2]
Isotopic Enrichment	98 atom % D	C/D/N Isotopes
Chemical Purity	96%	C/D/N Isotopes

Table 2: Physical Properties of Nonanal (and its deuterated form)

Property	Value	Source
Boiling Point	191 °C (376 °F; 464 K)	Wikipedia[4]
Melting Point	-18 °C (0 °F; 255 K)	Wikipedia[4]
Density	0.827 g/cm ³	Wikipedia[4]
Flash Point	63 °C / 145.4 °F (closed cup)	Fisher Scientific[5]
Solubility	Insoluble in water	CAMEO Chemicals, Wikipedia[4][6]
log Pow (Octanol/Water Partition Coefficient)	3.4 (at 35 °C)	Sigma-Aldrich

Hazard Identification and Safety Precautions

Nonanal-d18 is a combustible liquid and can cause skin and eye irritation.^{[5][6]} It is also harmful to aquatic life with long-lasting effects.

Table 3: Hazard Statements and Precautionary Measures

Hazard	GHS Classification	Precautionary Statements
Flammability	Combustible liquid (H227)	P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking. P370 + P378: In case of fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish. P403 + P235: Store in a well-ventilated place. Keep cool. ^[5]
Health Hazards	Skin Irritation (Category 2), Eye Irritation (Category 2)	P280: Wear protective gloves, protective clothing, eye protection, and face protection. P302 + P352: IF ON SKIN: Wash with plenty of soap and water. P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. ^[7]
Environmental Hazards	Toxic to aquatic life (H401), Harmful to aquatic life with long-lasting effects (H412)	P273: Avoid release to the environment.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield.^{[5][7]}
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.^{[5][7]}

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[5]

Handling, Storage, and Disposal

Handling:

- Avoid contact with skin and eyes.[7]
- Do not breathe vapors or aerosols.
- Keep away from open flames, hot surfaces, and sources of ignition.[5]
- Use in a well-ventilated area.[5]
- Take precautionary measures against static discharge.

Storage:

- Store in a refrigerator.[8]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[5]
- Store away from incompatible materials such as strong oxidizing agents.[5][7]

Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[5]
- Do not let the product enter drains.

Experimental Protocols and Toxicological Information

Experimental Methodologies

The toxicological data for Nonanal, which is analogous to **Nonanal-d18**, is based on standardized testing protocols, such as those established by the OECD.

- Acute Oral Toxicity (LD50): Determined in rats, with a value of >5 g/kg.[7]
- Acute Dermal Toxicity (LD50): Assessed in rabbits, with a value of >5 g/kg.[7]
- Skin Irritation: Evaluated in rabbits, where neat material caused persistent erythema, severe edema, and burns.[9]
- Eye Irritation: Tested in rabbits, with the neat material causing moderate transient irritation.[9]
- Aquatic Toxicity (LC50): Measured in rainbow trout (*Oncorhynchus mykiss*) over 96 hours in a semi-static test based on OECD Test Guideline 203.
- Aquatic Toxicity (EC50): Determined for *Daphnia magna* over 48 hours in a flow-through test following OECD Test Guideline 202.

Table 4: Toxicological Data for Nonanal

Test	Species	Result	Classification
Acute Oral LD50	Rat	>5 g/kg	Not classified as acutely toxic by ingestion
Acute Dermal LD50	Rabbit	>5 g/kg	Not classified as acutely toxic by dermal contact
Skin Corrosion/Irritation	Rabbit	Severe Irritant	Causes skin irritation
Serious Eye Damage/Irritation	Rabbit	Moderate Irritant	Causes serious eye irritation
Aquatic Toxicity (LC50, 96h)	Rainbow Trout	1.45 mg/L	Toxic to aquatic life
Aquatic Toxicity (EC50, 48h)	<i>Daphnia magna</i>	1.54 mg/L	Toxic to aquatic life

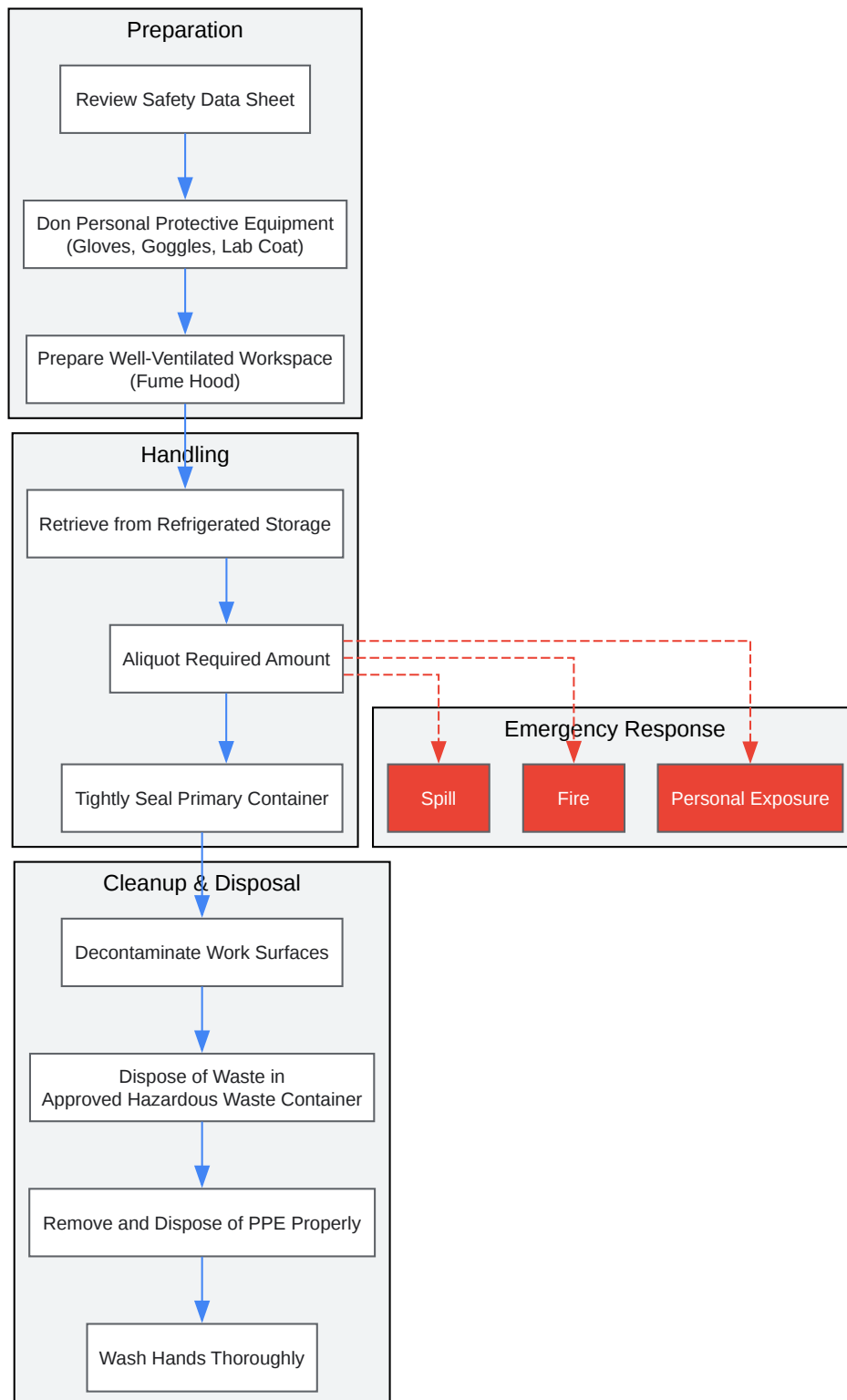
No ingredient of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC, NTP, or OSHA.

Emergency Procedures

- In case of skin contact: Immediately take off all contaminated clothing and rinse the skin with water/shower.
- In case of eye contact: Rinse out with plenty of water and remove contact lenses.
- If swallowed: Have the victim drink water (two glasses at most). Consult a doctor if feeling unwell.
- In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.
- Accidental Release: For small spills, use absorbent paper to pick up the liquid. Seal contaminated materials in a vapor-tight plastic bag for disposal.^[6] For larger spills, isolate the area for at least 50 meters (150 feet) in all directions.^[6]

Visual Workflow for Safe Handling

Safe Handling Workflow for Nonanal-d18

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **Nonanal-d18**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cymitquimica.com [cymitquimica.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Nonanal-d18 | CAS 1466552-36-2 | LGC Standards [lgcstandards.com]
- 4. Nonanal - Wikipedia [en.wikipedia.org]
- 5. fishersci.com [fishersci.com]
- 6. NONANAL | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. bio.vu.nl [bio.vu.nl]
- 8. Nonanal | C₉H₁₈O | CID 31289 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. tobacco-information.hpa.gov.tw [tobacco-information.hpa.gov.tw]
- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of Nonanal-d18]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15139109#safety-information-and-handling-precautions-for-nonanal-d18]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com